

Application Notes and Protocols for Pkl-IN-1 in Cultured Liver Cells

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pkl-IN-1 is a potent and specific inhibitor of the liver isoform of pyruvate kinase (PKL). Pyruvate kinase is a key enzyme in the glycolytic pathway, catalyzing the final, rate-limiting step of converting phosphoenolpyruvate (PEP) to pyruvate, which is coupled with the production of ATP. In liver cells, PKL plays a crucial role in regulating glucose and lipid metabolism. Dysregulation of PKL activity has been implicated in various metabolic diseases, including non-alcoholic fatty liver disease (NAFLD) and hepatocellular carcinoma (HCC).[1][2] **Pkl-IN-1** provides a valuable tool for studying the physiological and pathological roles of PKL in cultured liver cells.

These application notes provide detailed protocols for the use of **Pkl-IN-1** in common liver cell culture models, including the HepG2 cell line and primary human hepatocytes.

Data Presentation Pkl-IN-1 Activity and Properties

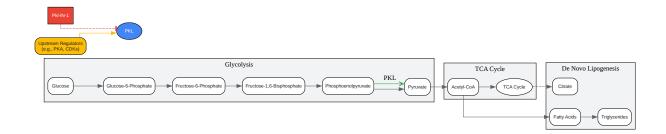


Property	Value	Reference
Target	Pyruvate Kinase Liver Isoform (PKL)	[3]
IC50	0.07 μΜ	[3]
Inhibition at 10 μM	96.6% inhibition of PKL activity	[3]
Solubility	Soluble in DMSO	[4]

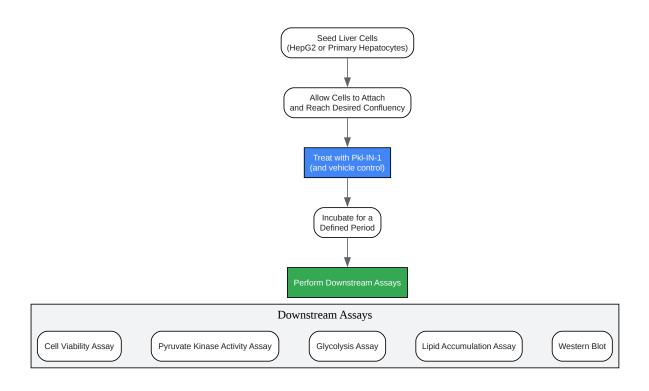
Signaling Pathways PKL in Hepatic Glucose and Lipid Metabolism

The following diagram illustrates the central role of Pyruvate Kinase L-isoform (PKL) in hepatic glucose metabolism and its link to lipid metabolism. PKL is a key regulatory point in glycolysis.









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- To cite this document: BenchChem. [Application Notes and Protocols for Pkl-IN-1 in Cultured Liver Cells]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385411#how-to-use-pkl-in-1-in-cultured-liver-cells]

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